

Handling precautions and safety for Furyl hydroxymethyl ketone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furyl hydroxymethyl ketone*

Cat. No.: *B046300*

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Technical Support Center: Furyl Hydroxymethyl Ketone

This guide provides essential safety information, handling precautions, and troubleshooting for researchers, scientists, and drug development professionals working with **Furyl hydroxymethyl ketone**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Furyl hydroxymethyl ketone**?

A1: **Furyl hydroxymethyl ketone** is classified as toxic if swallowed and fatal if inhaled.^[1] It can also cause skin and eye irritation.^[2] The compound is combustible and its vapors can form explosive mixtures with air upon intense heating.

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: A comprehensive set of PPE is necessary to ensure safety. This includes:

- Respiratory Protection: A NIOSH/MSHA or European Standard EN 149 approved respirator is required, especially when dusts are generated.^[1]
- Hand Protection: Wear compatible chemical-resistant gloves.^[1]

- Eye Protection: Use chemical safety goggles or a face shield as described by OSHA.[1]
- Skin and Body Protection: Flame-retardant antistatic protective clothing is recommended. Ensure skin contact is avoided by wearing suitable protective clothing.

Q3: How should I properly store **Furyl hydroxymethyl ketone**?

A3: Store the compound in a tightly closed container in a dry, well-ventilated place. It should be kept away from open flames, hot surfaces, and sources of ignition.[3] For maintaining product quality, refrigeration (2°C - 8°C) is advised.[1] Due to its air and moisture sensitivity, it should be handled and stored under an inert gas. The storage area should be locked up or accessible only to qualified or authorized personnel.

Q4: What should I do in case of an accidental spill?

A4: In the event of a spill, evacuate the danger area and ensure adequate ventilation.[4] Remove all sources of ignition.[3] For containment, cover drains and then collect, bind, and pump off the spill. The collected material should be disposed of properly. Finally, clean the affected area thoroughly. Do not let the product enter drains.[4]

Q5: What are the first aid measures for exposure to **Furyl hydroxymethyl ketone**?

A5: Immediate action is crucial in case of exposure:

- If Inhaled: Move the person to fresh air. If breathing has stopped, apply artificial respiration. Immediately call a physician or POISON CENTER.[4]
- In Case of Skin Contact: Immediately take off all contaminated clothing. Rinse the skin with water/shower.[4]
- In Case of Eye Contact: Rinse out with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[1][4]
- If Swallowed: Rinse mouth. Give the person water to drink (at most two glasses). Do not induce vomiting. Seek immediate medical advice.[4]

Q6: Are there any specific materials or conditions to avoid when working with this compound?

A6: Yes, avoid strong oxidizing agents, strong bases, and strong reducing agents.[\[3\]](#) Also, keep the compound away from heat and sources of ignition.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H6O3	[4] [5] [6]
Molecular Weight	126.11 g/mol	[4] [5] [6]
Melting Point	26 - 28 °C (79 - 82 °F)	
Boiling Point	67 °C (153 °F) at 13 hPa	
Density	1.098 g/mL at 25 °C (77 °F)	

Experimental Protocols

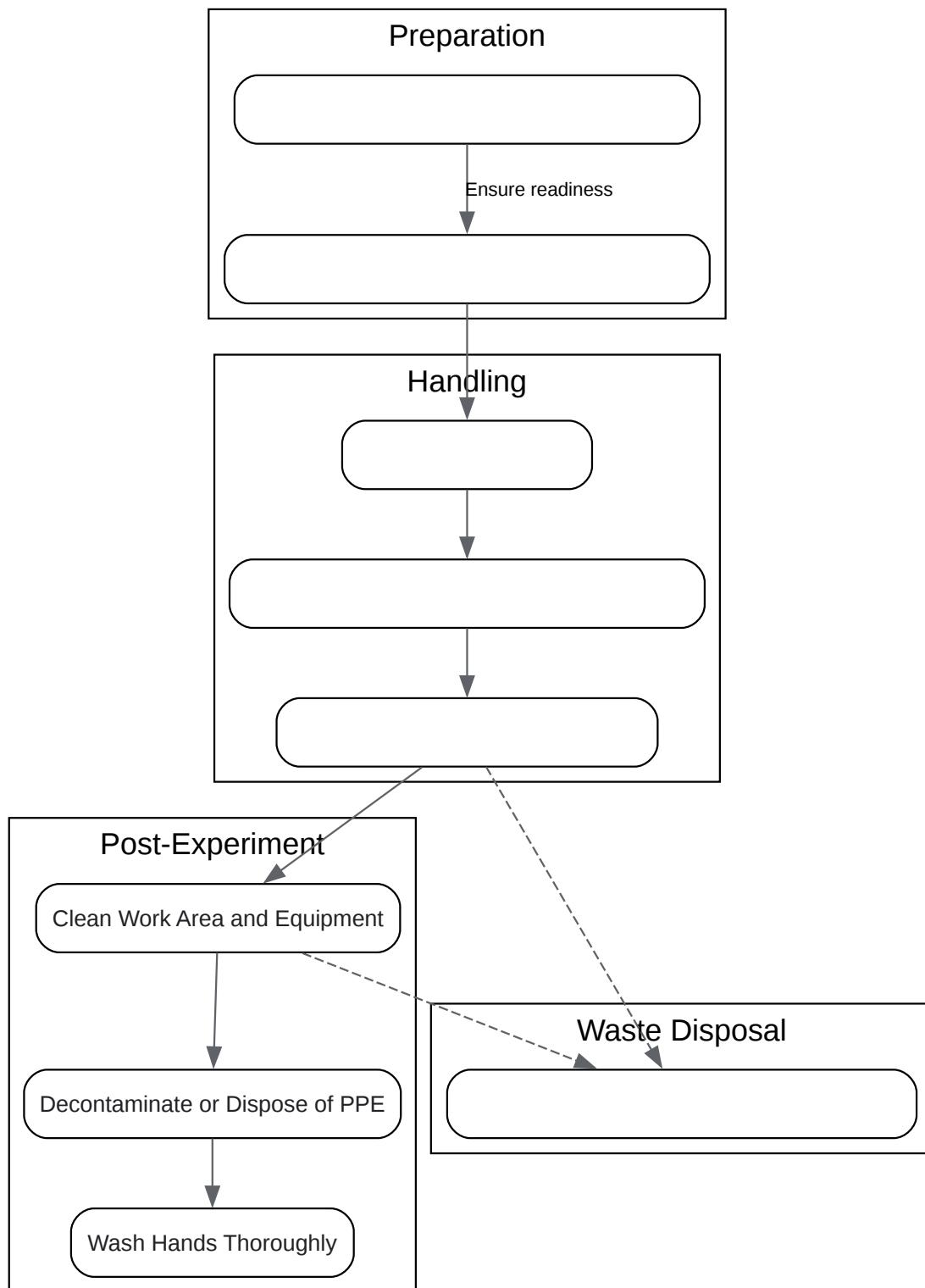
Standard Handling Protocol for Furyl Hydroxymethyl Ketone

- Preparation: Before handling, ensure that the safety shower and eyewash station are readily accessible and in working order.[\[3\]](#) The work area, preferably a chemical fume hood, must be well-ventilated.[\[4\]](#)
- Personal Protective Equipment (PPE): Don the appropriate PPE, including a lab coat, chemical-resistant gloves, and safety goggles. A respirator should be used if there is a risk of dust or aerosol generation.[\[1\]](#)
- Weighing and Transfer: Handle the compound under an inert atmosphere (e.g., nitrogen or argon) due to its air and moisture sensitivity. Weigh the required amount in a closed container if possible. Avoid generating dust.
- Reaction Setup: If the compound is to be used in a reaction, add it to the reaction vessel within the fume hood. Ensure the reaction setup is secure and properly ventilated.
- Post-Handling: After handling, wash hands thoroughly. Clean all equipment and the work area to prevent cross-contamination.

- Disposal: Dispose of waste material in accordance with national and local regulations. Do not mix with other waste.

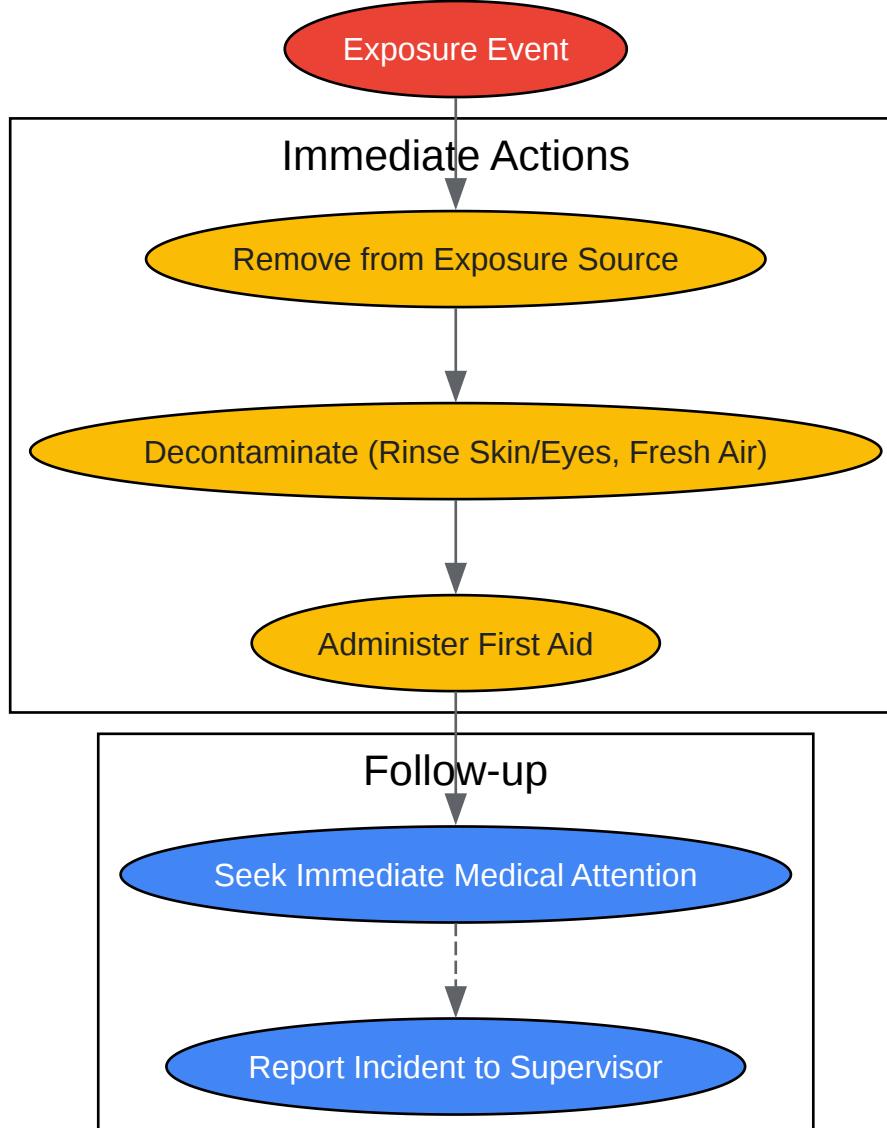
Visualizations

Experimental Workflow for Handling Furyl Hydroxymethyl Ketone

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Caption: A flowchart outlining the safe handling workflow for **Furyl hydroxymethyl ketone**.

Emergency Response Protocol



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Caption: Logical relationships in the emergency response protocol for exposure incidents.

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